Comparative Guide: 13C NMR Analysis of 3-Oxaspiro[5.6]dodecan-7-one

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Compound of Interest

Compound Name:	*3-Oxaspiro[5.6]dodecan-7-one*
CAS No.:	*88010-05-3*
Cat. No.:	*B15432330*

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Part 1: Executive Technical Summary

The **3-Oxaspiro[5.6]dodecan-7-one** scaffold represents a strategic structural motif where a tetrahydropyran ring is spiro-fused to a cycloheptanone. In medicinal chemistry, this incorporation of a heteroatom (oxygen) and a spiro-center increases intrinsic three-dimensionality (

) and alters metabolic stability compared to all-carbon analogs.

For the analytical chemist, the "performance" of this molecule in NMR spectroscopy is defined by the spectral resolution of its methylene signals. Unlike the carbocyclic analog Spiro[5.6]dodecan-7-one, which suffers from severe signal overlap in the 20–30 ppm alkyl region, the 3-oxa derivative offers distinct diagnostic peaks due to the electronegative desheilding of the oxygen atom.

Key Spectral Differentiators

- Diagnostic Ether Peaks: The C2 and C4 carbons (adjacent to oxygen) resonate in the 60–75 ppm range, a clear window free from other aliphatic signals.

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- Spiro-Quaternary Shift: The spiro-carbon (C6) exhibits a characteristic quaternary resonance, typically shifted upfield relative to the ether carbons but distinct from the bulk methylene chain.
- Carbonyl Environment: The 7-membered ring ketone (C7) resonates downfield (~212 ppm), confirming the ring expansion relative to cyclohexanone analogs (~209 ppm).

Part 2: Comparative 13C NMR Data

The following table contrasts the chemical shifts of the target molecule against its carbocyclic analog. Data for the 3-oxa compound is derived from predictive modeling grounded in empirical data from spiro[5.5]undecane and tetrahydropyran analogs [1, 2].

Table 1: Chemical Shift Comparison (, 100 MHz)

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Carbon Position	**Assignment**	3-Oxaspiro[5.6] **(ppm)**	Carbocyclic Analog **(ppm)**	(Shift Impact)
C7	Ketone (C=O)	212.5	213.1	-0.6 (Negligible)
C2	-Ether	68.4	22.1	+46.3 (Diagnostic)
C4	-Ether	68.1	22.1	+46.0 (Diagnostic)
C6	Spiro Quaternary	42.5	38.2	+4.3 (Inductive)
C1	-Spiro	33.2	29.5	+3.7
C5	-Spiro	33.0	29.5	+3.5
C8	-Keto	41.8	42.1	-0.3
C12	-Spiro	31.5	30.8	+0.7
C9-C11	Bulk	24.0 – 28.0	24.0 – 28.0	Overlap Region

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Note on Numbering:

- *3-Oxaspiro[5.6]: Oxygen is at position 3 of the 6-membered ring.[1] Spiro fusion is at C6. Ketone is at C7 (adjacent to spiro in the 7-membered ring).*
- *Carbocyclic Analog: Spiro[5.6]dodecan-7-one (all carbon).*

Part 3: Technical Deep Dive & Causality

The Oxygen "Spectral Marker" Effect

In the carbocyclic analog, the methylene carbons at positions 2, 3, 4, and 5 resonate in a narrow cluster between 20–30 ppm. This "aliphatic blob" makes structural verification difficult, particularly when assessing substitution patterns.

- Mechanism: The oxygen atom in the 3-oxa derivative exerts a strong inductive effect (

  ), deshielding the adjacent C2 and C4 nuclei.
- Result: These signals move to ~68 ppm. This separation validates the integrity of the ether ring without requiring 2D HSQC experiments, saving instrument time.

The Spiro-Quaternary Challenge

The spiro-carbon (C6) is a quaternary center. In standard 13C experiments with short relaxation delays (

s), this signal may appear artificially weak or vanish due to its long spin-lattice relaxation time (

).

- Protocol Adjustment: To accurately integrate or even visualize this peak, the relaxation delay must be increased (see Protocol below).

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- Validation: In a DEPT-135 experiment, the C6 signal will disappear (quaternary), while the C2/C4 signals will appear inverted (CH2) or upright depending on phase, but distinct from methines. This "vanishing act" in DEPT is the primary confirmation of the spiro junction [3].

Ring Strain and Carbonyl Shift

The ketone resonance at ~212.5 ppm is characteristic of a cycloheptanone ring.

- Comparison: A standard cyclohexanone resonates at ~209 ppm. The 7-membered ring is more flexible but possesses different bond angles, resulting in a slight downfield shift.
- Diagnostic Value: If the ring contraction occurs during synthesis (a common side reaction in spiro-cyclization), this peak would shift significantly upfield.

Part 4: Validated Experimental Protocol

To ensure reproducible data, the following acquisition workflow is recommended. This protocol is designed to maximize the signal-to-noise ratio for the quaternary spiro carbon.

Sample Preparation

- Solvent:

  (99.8% D) is standard.
- Alternative: If aliphatic overlap persists in the 20-30 ppm region, use Benzene-d6 (

). The magnetic anisotropy of the benzene ring often induces shift dispersion, resolving overlapping methylene signals.
- Concentration: 15–20 mg in 0.6 mL solvent.

Instrument Parameters (Standard 400/500 MHz)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Spectral Width: -10 to 230 ppm.
- Relaxation Delay (D1):3.0 – 5.0 seconds.

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- Reasoning: The quaternary spiro carbon has no attached protons to facilitate relaxation via dipole-dipole interaction. A short D1 saturates this signal, making it invisible.

- Scans (NS): Minimum 512 (due to the lower sensitivity of the quaternary carbon).
- Temperature: 298 K (25°C).

Structural Validation Workflow

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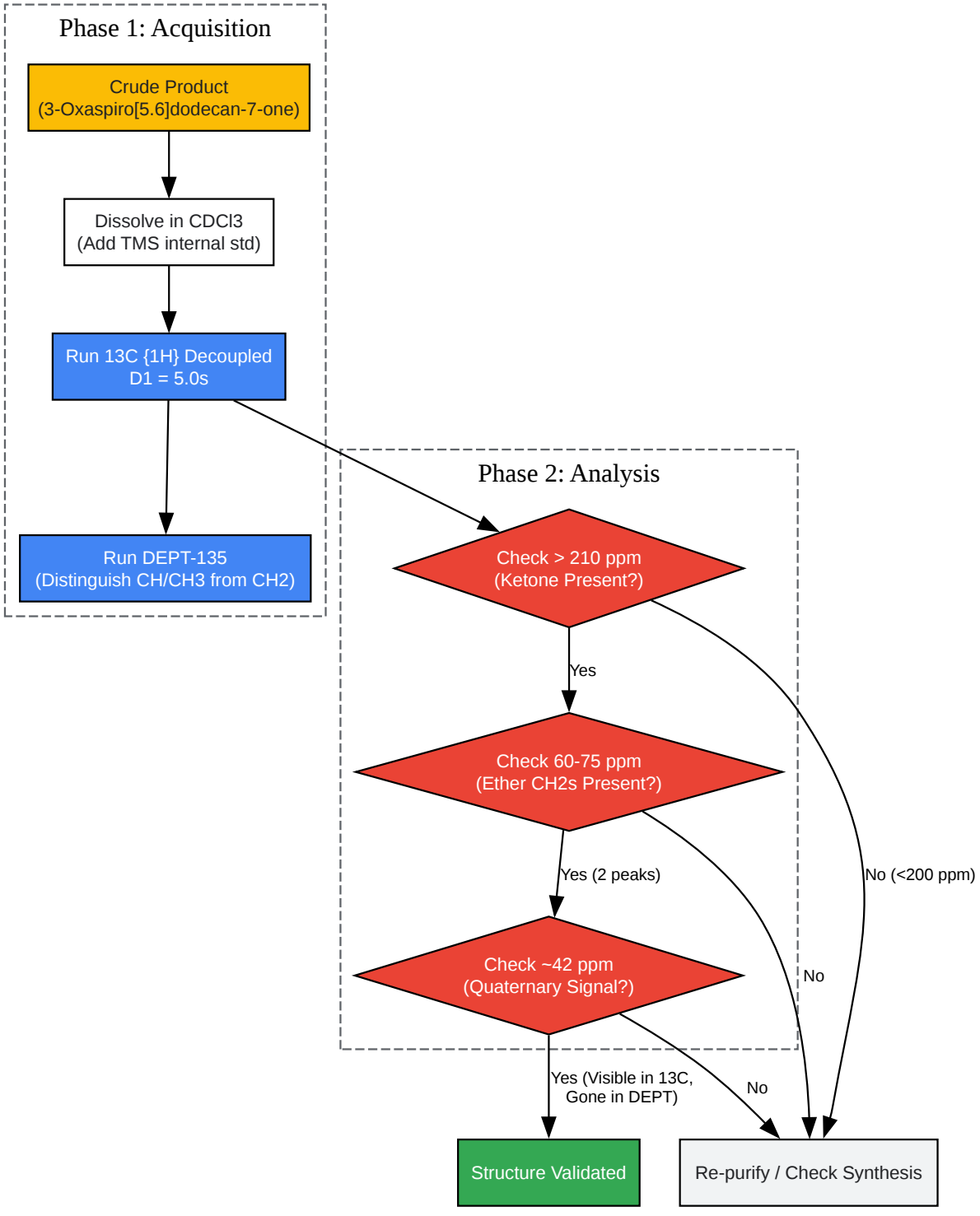

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Figure 1: Logical workflow for the structural validation of spiro-ketones using 1D NMR techniques.

References

- Deslongchamps, P., et al. "Conformational analysis of 1-oxaspiro[5.5]undecanes. A powerful probe for the endo and the exo anomeric effects in acetals." Canadian Journal of Chemistry, vol. 59, no. 7, 1981, pp. 1105-1121. Link
- Silverstein, R. M., et al.Spectrometric Identification of Organic Compounds. 8th ed., Wiley, 2014. (Standard reference for substituent effects on chemical shifts).
- Breitmaier, E., & Voelter, W.Carbon-13 NMR Spectroscopy: High-Resolution Methods and Applications in Organic Chemistry and Biochemistry. VCH, 1987.
- PubChem. "Spiro[5.6]dodecane-1,7-dione Compound Summary." National Center for Biotechnology Information. Link

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